

Essential Safety and Handling Guide for the CDK8 Inhibitor MSC2530818

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Compound of Interest

Compound Name: MSC2530818

Cat. No.: B609350

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of the potent and selective CDK8 inhibitor, **MSC2530818**. This document provides immediate access to critical safety protocols, operational procedures, and disposal plans to ensure a safe laboratory environment and promote best practices in chemical handling.

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **MSC2530818** does not classify the substance as hazardous under the Globally Harmonized System (GHS), it is crucial to treat this potent research compound with a high degree of caution.^[1] All chemicals may pose unknown hazards and should be handled using standard, rigorous safety protocols.^[1] The following personal protective equipment is mandatory when handling **MSC2530818** in solid form or in solution.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Must be worn at all times to protect against splashes or airborne particles.
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate chemically resistant gloves should be worn. Inspect gloves for integrity before each use and change them frequently.
Body Protection	Laboratory Coat	A full-length laboratory coat must be worn to protect skin and clothing.
Respiratory Protection	Use in a well-ventilated area	All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Physicochemical and Potency Data

A summary of key quantitative data for **MSC2530818** is provided below for easy reference.

Property	Value	Source
Molecular Weight	340.81 g/mol	[2][3]
CAS Number	1883423-59-3	[1][4][5]
IC ₅₀ (CDK8)	2.6 nM	[3][6][7]
IC ₅₀ (pSTAT1SER727 in SW620 cells)	8 ± 2 nM	[3][7]
Solubility in DMSO	~15 mg/mL	[4][5]
Solubility in Ethanol	~10 mg/mL	[4]
Solubility in DMF	~30 mg/mL	[4][5]
Storage Temperature	-20°C	[4]

Experimental Protocols

Safe Handling and Stock Solution Preparation

Adherence to the following step-by-step protocol is essential for the safe handling of **MSC2530818** and the preparation of stock solutions.

- Preparation: Before handling the compound, ensure you are in a designated work area, such as a chemical fume hood. Have all necessary equipment, including PPE, microbalance, vials, and solvents, readily available.
- Weighing the Compound:
 - Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully add the desired amount of solid **MSC2530818** to the container.
 - Record the exact weight.
- Preparing a Stock Solution (Example: 10 mM in DMSO):

- Based on the molecular weight (340.81 g/mol), calculate the volume of DMSO required to achieve a 10 mM concentration. For example, for 1 mg of **MSC2530818**, you would add 293.4 μ L of DMSO.
- Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the solid compound.
- Cap the vial securely and vortex gently until the solid is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Storage of Stock Solution:
 - Clearly label the vial with the compound name, concentration, solvent, and date of preparation.
 - Store the stock solution at -20°C for long-term use. For short-term storage, 4°C is acceptable for a limited period. Avoid repeated freeze-thaw cycles.

Disposal Plan

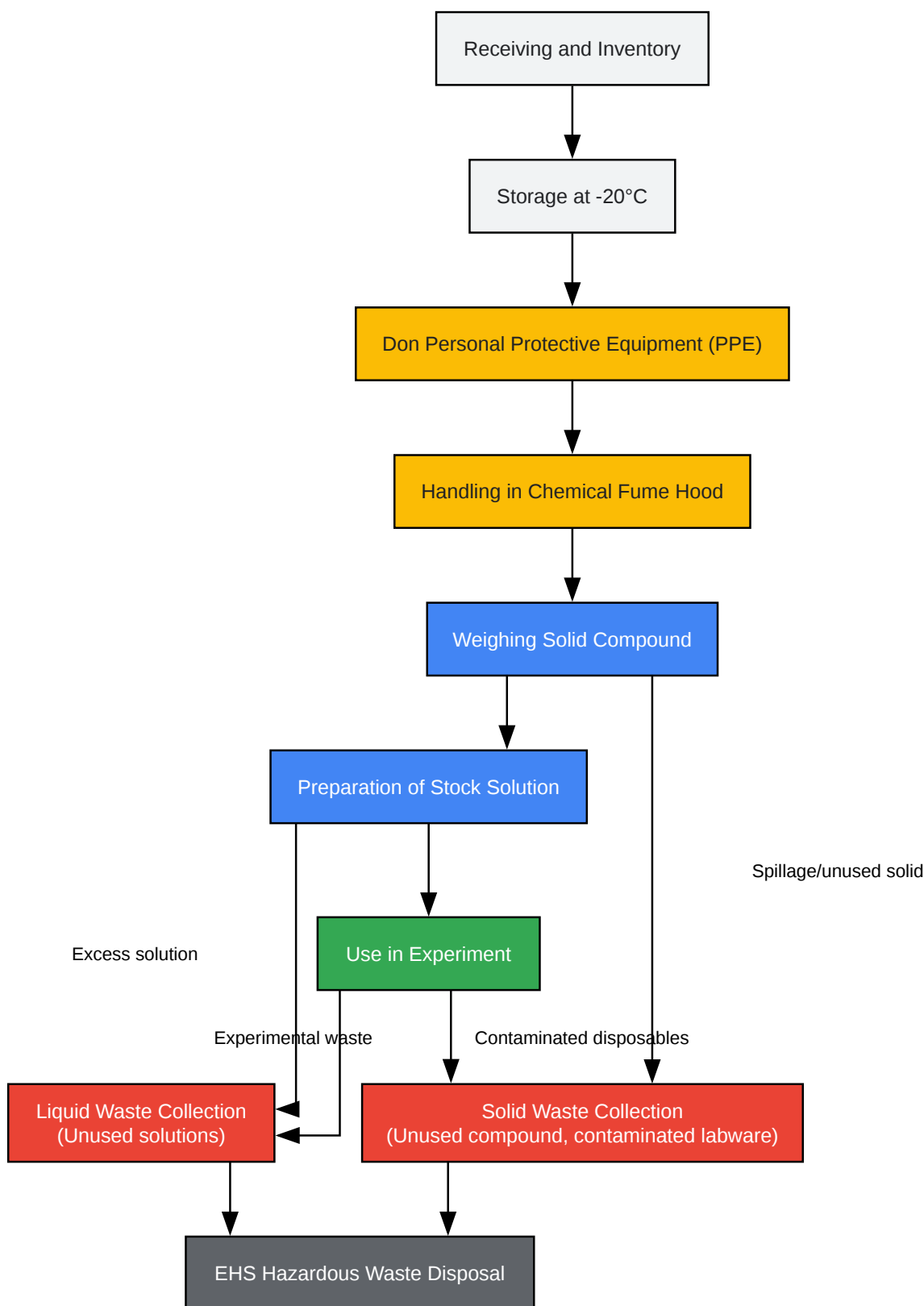
Proper disposal of **MSC2530818** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. As specific disposal instructions are not provided in the SDS, the following general procedures for hazardous laboratory chemical waste should be followed. Always consult with your institution's Environmental Health and Safety (EHS) department for specific local guidelines.^[2]

- Waste Segregation:
 - Solid Waste: Unused solid **MSC2530818** should be collected in a designated, clearly labeled hazardous waste container.
 - Liquid Waste: Unused or waste solutions of **MSC2530818** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other waste streams unless explicitly permitted by your EHS department.^[2]
 - Contaminated Labware: Disposable items such as pipette tips, tubes, and gloves that have come into contact with **MSC2530818** should be collected in a designated hazardous solid waste container.

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the chemical name "**MSC2530818**," and any other information required by your institution.
- Storage: Store waste containers in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials.
- Disposal Request: Once a waste container is full or reaches its accumulation time limit, submit a waste pickup request to your institution's EHS department for proper disposal by trained professionals.^[2] Do not dispose of **MSC2530818** down the drain.^[8]

Workflow for Handling MSC2530818

The following diagram illustrates the logical workflow for the safe handling of **MSC2530818**, from receipt of the compound to its final disposal.



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